

Unveiling Methyl-Dodovisate A: A Technical Guide to its Natural Source Isolation

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Compound of Interest

Compound Name: Methyl-Dodovisate A

Cat. No.: B1181257

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This technical guide provides an in-depth overview of the isolation of **Methyl-Dodovisate A**, a modified clerodane diterpenoid, from its natural source, *Dodonaea viscosa*. This document details the experimental protocols for its extraction and purification, summarizes its key quantitative data, and visualizes the isolation workflow.

Core Data Summary

Methyl-Dodovisate A is a natural product with the molecular formula $C_{21}H_{26}O_3$.^{[1][2]} Its isolation has been reported from the aerial parts and essential oil of *Dodonaea viscosa*. The following table summarizes the key quantitative data reported in the literature.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₆ O ₃	Niu et al., 2010[1][2]
Molecular Weight	326.43 g/mol	-
Appearance	Yellow oil	Niu et al., 2010[1]
HR-ESI-MS	m/z 349.1771 [M+Na] ⁺	Niu et al., 2010[1]
Infrared (IR) $\nu_{\max}$ cm ⁻¹	1707 (C=O)	Niu et al., 2010[1]
¹ H NMR (pyridine-d ₅)	δ 3.68 (3H, s, OCH ₃ -18), 0.77 (3H, d, J=5.9 Hz, H-17), 0.87 (3H, s, H-20), 6.43 (1H, s, H-14), 7.59 (1H, s, H-15), 7.47 (1H, s, H-16)	Niu et al., 2010[1]

Experimental Protocols

Two primary methodologies have been described for the isolation of **Methyl-Dodovisate A** from *Dodonaea viscosa*.

Protocol 1: Solvent Extraction and Column Chromatography

This method, detailed by Niu et al. (2010), involves a classic phytochemical approach to isolate the compound from the plant's aerial parts.[1][2]

1. Plant Material and Extraction:

- The aerial parts of *Dodonaea viscosa* are collected, air-dried, and powdered.
- The powdered plant material is extracted with 95% ethanol at room temperature.
- The resulting crude extract is concentrated under reduced pressure.

2. Fractionation:

- The concentrated ethanol extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol.
- The EtOAc-soluble fraction is concentrated to yield a crude extract.

3. Chromatographic Purification:

- The EtOAc extract is subjected to repeated column chromatography on silica gel.
- Gradient elution is typically employed, starting with a non-polar solvent system (e.g., petroleum ether-acetone) and gradually increasing the polarity.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Fractions containing the compound of interest are combined and further purified by repeated column chromatography until pure **Methyl-Dodovisate A** is obtained.

Protocol 2: Hydrodistillation and Liquid Chromatography

This alternative method focuses on the isolation of **Methyl-Dodovisate A** from the essential oil of *Dodonaea viscosa* leaves.[3]

1. Essential Oil Extraction:

- Fresh leaves of *Dodonaea viscosa* are subjected to hydrodistillation for 3-4 hours using a Clevenger-type apparatus.[4]
- The plant-to-water ratio is maintained at approximately 1:3 (mass/volume).[4]
- The collected essential oil is then dried over anhydrous sodium sulfate.

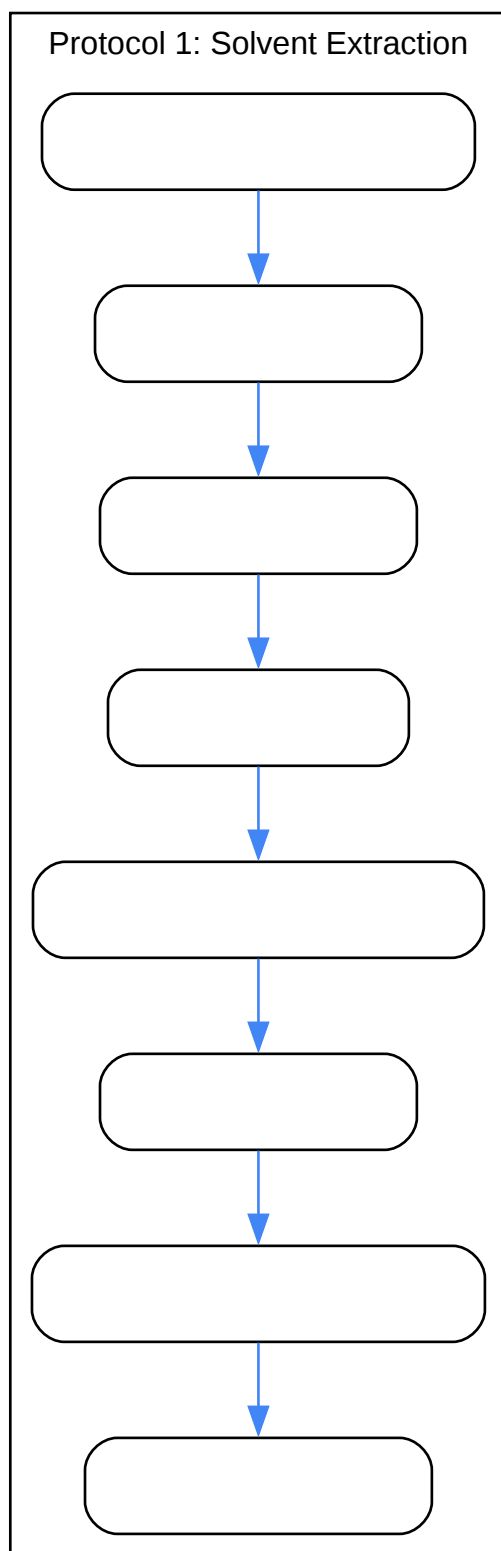
2. Chromatographic Purification:

- The essential oil is directly subjected to liquid chromatography for the separation of its components.

- The specific chromatographic conditions (e.g., column type, mobile phase) are optimized to achieve the separation of **Methyl-Dodovisate A** from other constituents of the essential oil.

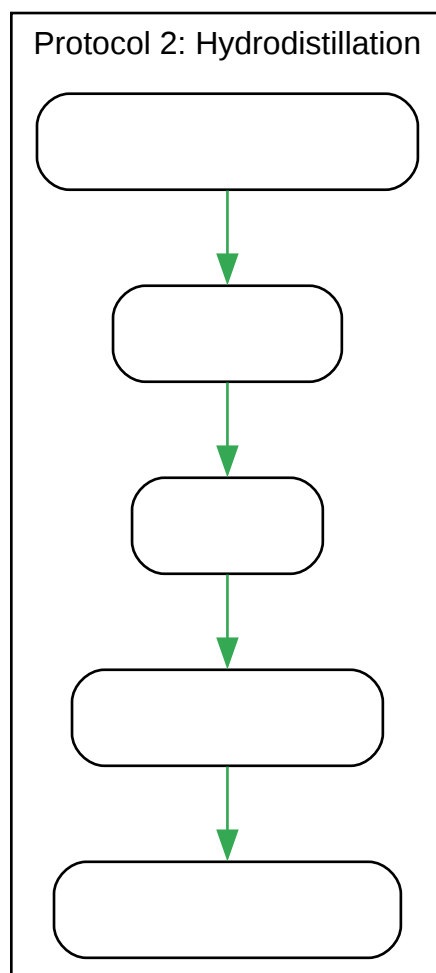
Visualized Workflows and Pathways

The following diagrams illustrate the logical flow of the experimental protocols for the isolation of **Methyl-Dodovisate A**.



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Caption: Workflow for the isolation of **Methyl-Dodovisate A** via solvent extraction.



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Caption: Workflow for the isolation of **Methyl-Dodovisate A** from essential oil.

Biological Activity

Preliminary studies have indicated that **Methyl-Dodovisate A** exhibits larvicidal activity against *Aedes albopictus*. Further research is required to fully elucidate its biological and pharmacological properties. The isolation of this compound provides a valuable starting point for such investigations.

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